

Nystatin Protection Assay: A Tool for Quantifying Fungal Phagocytosis

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Compound of Interest

Compound Name: Nystatin

Cat. No.: B7802587

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

The **Nystatin** protection assay is a robust and widely used method to quantify the internalization of fungi by phagocytic and non-phagocytic cells. This technique is crucial for studying host-pathogen interactions, evaluating the efficacy of antifungal drugs, and dissecting the cellular and molecular mechanisms of phagocytosis.

Principle of the Assay

The assay leverages the specific mechanism of action of the polyene antifungal agent, **Nystatin**. **Nystatin** selectively binds to ergosterol, a major sterol component of fungal cell membranes, forming pores that lead to the leakage of intracellular contents and ultimately, fungal cell death.[1][2] Mammalian cell membranes contain cholesterol instead of ergosterol, making them significantly less susceptible to **Nystatin**'s effects at concentrations effective against fungi.[2]

This selective toxicity allows for the differentiation between extracellular and intracellular fungi. In a typical assay, host cells are incubated with fungi, allowing for adherence and phagocytosis. Subsequently, **Nystatin** is added to the culture medium. Extracellular fungi, being directly exposed to **Nystatin**, are killed. In contrast, fungi that have been successfully phagocytosed by the host cells are shielded from the drug and remain viable. By lysing the host cells and quantifying the number of viable intracellular fungi (e.g., by counting colony-forming units,

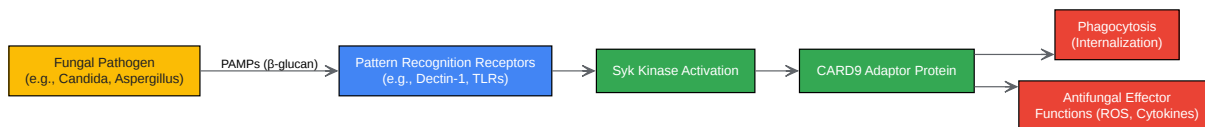
CFUs), researchers can accurately determine the extent of phagocytosis. This method is analogous to the gentamicin protection assay used in bacteriology.[\[3\]](#)

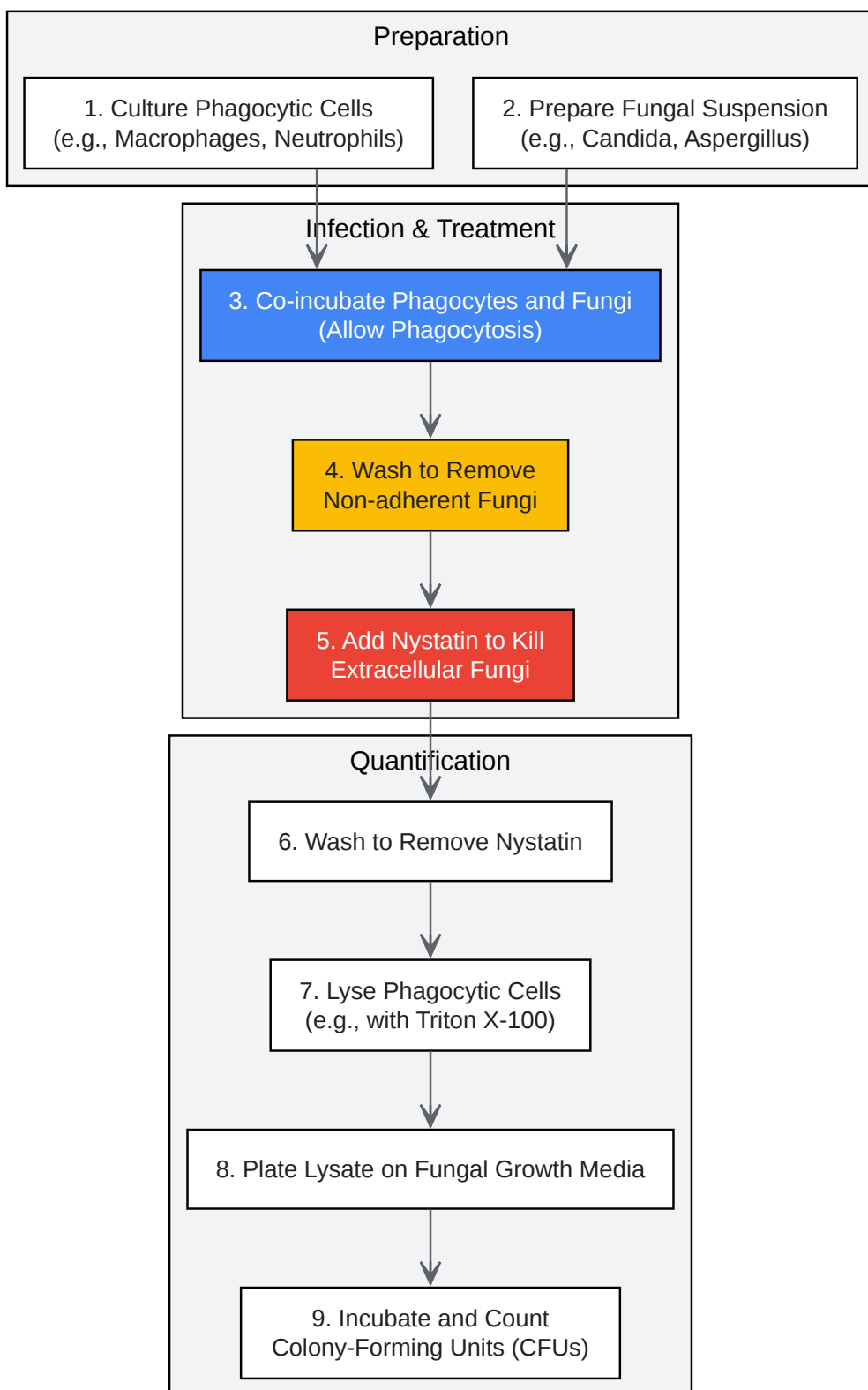
Key Signaling Pathways in Fungal Phagocytosis

The **Nystatin** protection assay is an excellent tool to investigate the signaling pathways that govern fungal recognition and uptake by immune cells like macrophages and neutrophils. Key pathways include:

- **Dectin-1 Signaling:** Dectin-1 is a C-type lectin receptor (CLR) that recognizes β -glucans on the fungal cell wall.[\[1\]](#)[\[2\]](#)[\[4\]](#) Upon binding to β -glucan, Dectin-1 triggers a signaling cascade involving the spleen tyrosine kinase (Syk).[\[1\]](#)[\[5\]](#) This leads to the formation of a "phagocytic synapse," orchestrating the engulfment of the fungal particle.[\[1\]](#)
- **Syk-CARD9 Signaling:** Downstream of Syk, the caspase recruitment domain-containing protein 9 (CARD9) acts as a crucial adaptor protein.[\[5\]](#)[\[6\]](#) The Syk-CARD9 signaling axis is essential for inducing various antifungal responses, including the production of pro-inflammatory cytokines and reactive oxygen species (ROS), in addition to promoting phagocytosis.[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Logical Relationship of Fungal Recognition and Phagocytosis





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